

Personal protective equipment for handling 3-Bromohehexane

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Compound of Interest

Compound Name: 3-Bromohehexane

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Essential Safety and Handling Guide for 3-Bromohehexane

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Bromohehexane**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identifier:

- Name: **3-Bromohehexane**
- CAS Number: 3377-87-5
- Molecular Formula: $C_6H_{13}Br$

Primary Hazards:

- Flammable liquid and vapor.^{[1][2]}
- Harmful if swallowed.^[2]
- Causes skin and serious eye irritation.^{[3][4]}
- May cause respiratory irritation.^{[3][4]}

- May cause long-lasting harmful effects to aquatic life.[\[2\]](#)

Personal Protective Equipment (PPE)

When handling **3-Bromohexane**, it is crucial to use appropriate personal protective equipment to prevent exposure. The following table summarizes the required PPE.

PPE Category	Specification
Eye and Face Protection	Chemical safety goggles or a face shield are required. All eye and face protection must be tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [1] [3] [5]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. [1] [6] This includes a lab coat, and for larger quantities, impervious clothing and boots may be necessary. [3] [7]
Hand Protection	Handle with chemical-resistant gloves. Gloves must be inspected prior to use. [3] After use, contaminated gloves should be disposed of in accordance with applicable laws and good laboratory practices. [3] [5]
Respiratory Protection	If exposure limits are exceeded or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator. [1] For situations with a risk of high vapor concentrations, a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges, or a full-face supplied air respirator should be used. [3]

Operational Plan: Handling and Disposal

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[5][7]
- Ensure that an eyewash station and safety shower are in close proximity to the workstation.[6][7]
- Use explosion-proof electrical, ventilating, and lighting equipment.[1][6]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][8]
- Use only non-sparking tools to prevent ignition.[1][6]
- Ground and bond containers and receiving equipment to prevent static discharge.[8]

2. Handling Procedure:

- Wear the appropriate PPE as detailed in the table above.
- Avoid contact with skin, eyes, and clothing.[1][9]
- Avoid inhalation of vapor or mist.[1][9]
- Do not eat, drink, or smoke when using this product.[8]
- Keep the container tightly closed when not in use.[1][8]

3. Storage:

- Store in a cool, dry, and well-ventilated place.[1][8][9]
- Keep the container tightly closed.[1][9]
- Store away from heat, sparks, and open flames.[1][9]
- Store away from incompatible materials such as oxidizing agents.[5][7]

4. Spill Response:

- Remove all sources of ignition.[1][3][9]

- Use personal protective equipment.[3][9]
- Absorb the spill with an inert, non-combustible material such as sand or earth.[1][7]
- Collect the absorbed material into a suitable, closed container for disposal.[1]
- Do not touch spilled material.[7]
- Prevent entry into sewers or confined areas.[7]

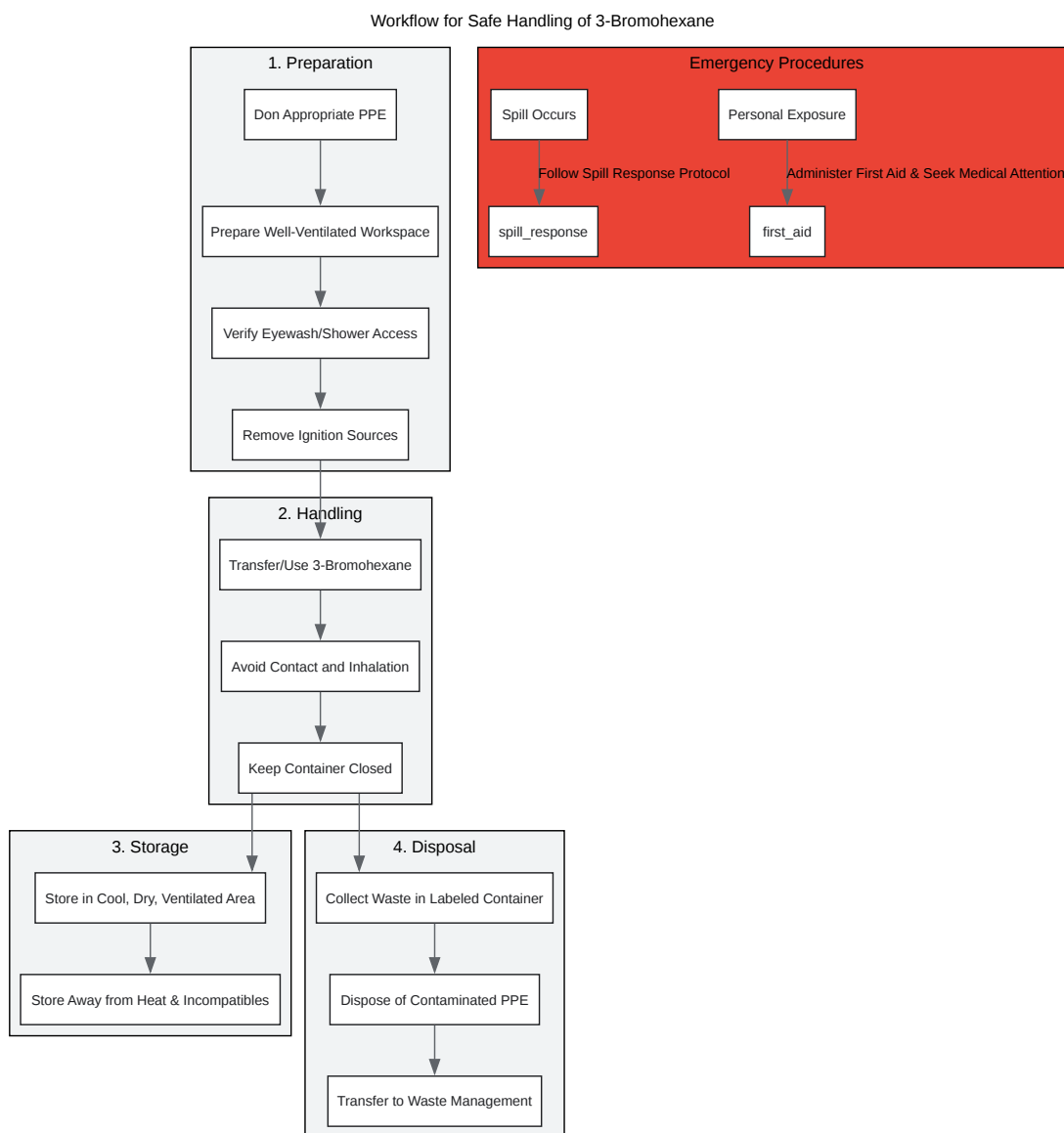
5. Disposal Plan:

- Dispose of contents and containers to an approved waste disposal plant.[1]
- Waste must be classified as hazardous.[10]
- Follow all federal, state, and local regulations for hazardous waste disposal.[6][7]
- Do not allow the material to be released into the environment.[8][11]

Emergency First-Aid Procedures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1][12]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water or shower. If skin irritation persists, call a physician.[1][12]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[1][12]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Call a physician or poison control center immediately.[1][3][12]

Workflow for Handling 3-Bromohexane



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Caption: A workflow diagram illustrating the key stages for safely handling **3-Bromohexane**.

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